

Personal protective equipment for handling Penao

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Compound of Interest

Compound Name: Penao

Cat. No.: B10826544

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Essential Safety and Handling Guide for Penao

For researchers, scientists, and drug development professionals, this guide provides critical safety and logistical information for the handling and disposal of **Penao**. The following procedures and data are designed to ensure a safe laboratory environment and operational efficiency.

Chemical and Physical Properties

Penao is an organoarsenical compound with the following properties:

Property	Value
Chemical Formula	C13H19AsN2O5S
Molecular Weight	390.29 g/mol
CAS Number	1192411-43-0
Appearance	White to off-white solid
Storage	Recommended storage at -20°C, sealed and away from moisture.

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **Penao** does not classify it as a hazardous substance, it is prudent to handle it with care due to its nature as a potent mitochondrial toxin and its arsenic content. The following PPE is recommended.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves are generally sufficient for handling organoarsenical compounds where dust exposure is minimal. For extended contact or when handling solutions, consider double-gloving.	Prevents skin contact.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes or airborne particles.
Skin and Body Protection	A laboratory coat or coveralls should be worn.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with a P100 particulate filter is recommended if there is a risk of generating dust or aerosols. For organic arsenic compounds, an organic vapor/acid gas cartridge may also be necessary.	Protects against inhalation of the compound.

Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Avoid the formation of dust and aerosols.

- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature for the solid is -20°C.
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Spill and Disposal Plans

Spill Procedure:

- Evacuate the area if a significant amount of dust is generated.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Decontaminate the area with a suitable cleaning agent.

Disposal Plan:

- Dispose of **Penao** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain.

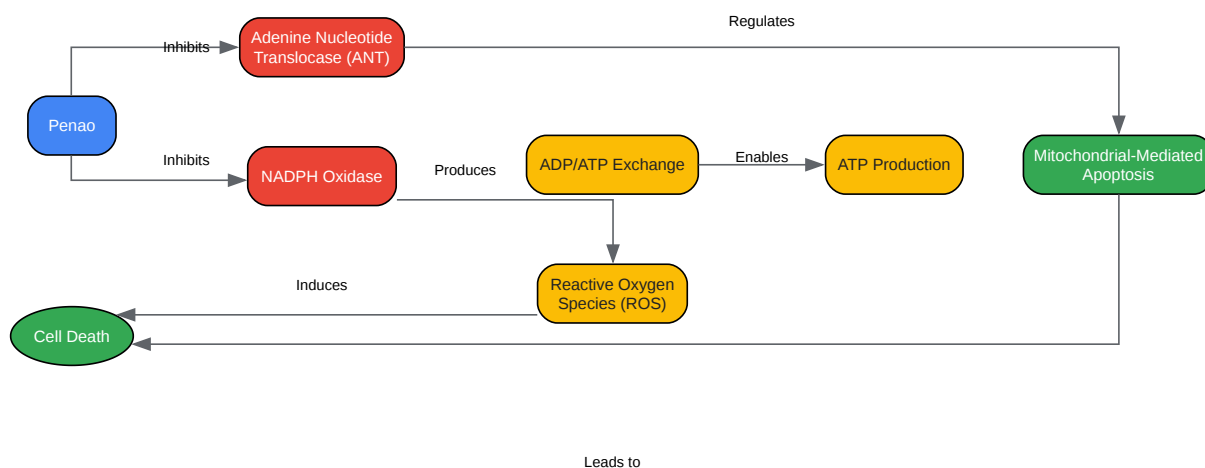
- All disposable materials that have come into contact with **Penao** should be collected and disposed of as hazardous waste.

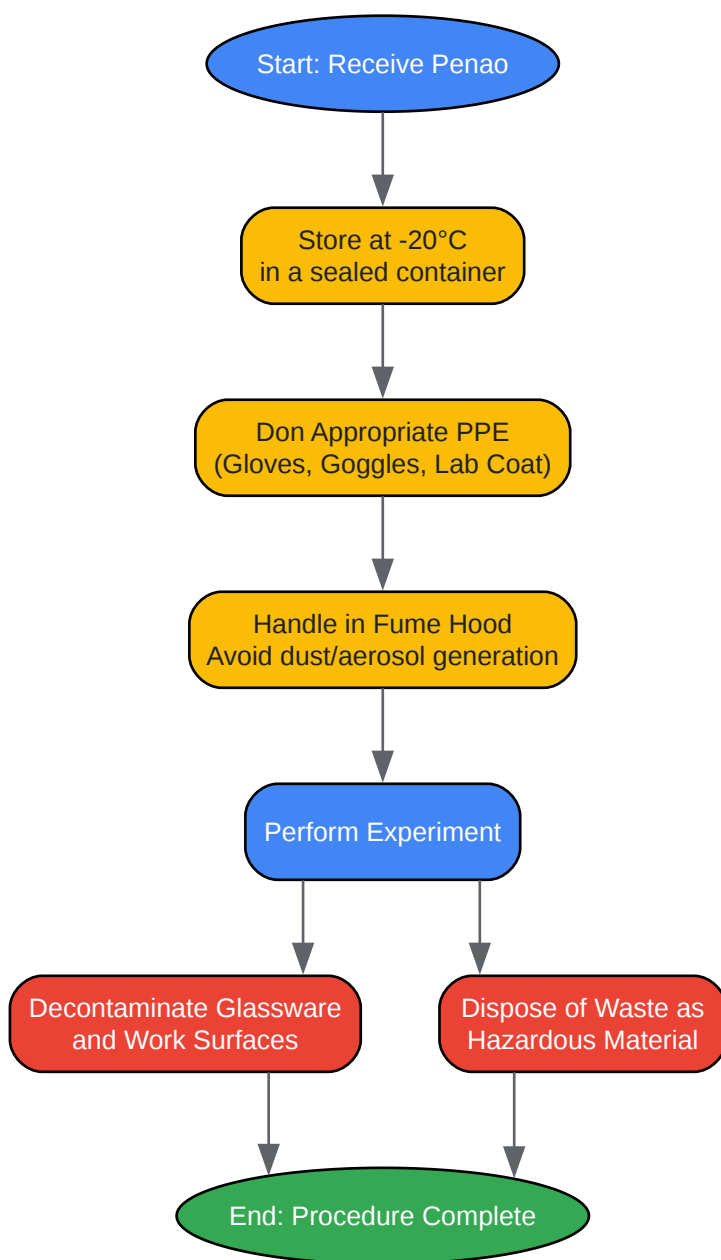
Experimental Protocols

No detailed, specific experimental protocols for the handling of **Penao** were found in the search results. The handling procedures outlined above are based on general good laboratory practices for organoarsenical compounds and the information available in the Safety Data Sheet.

Mechanism of Action and Signaling Pathway

Penao is a potent tumor cell mitochondrial toxin that primarily targets the adenine nucleotide translocase (ANT) on the inner mitochondrial membrane. This interaction inhibits the exchange of ADP and ATP, disrupting cellular energy metabolism and leading to apoptosis (programmed cell death). **Penao** may also inhibit NADPH oxidase, which is involved in the production of reactive oxygen species (ROS).





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